

Safe Handling and Disposal of (Z)-Chlorolefin-13C6

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Compound of Interest

Compound Name: (Z)-Chlorolefin-13C6

Cat. No.: B15558232

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(Z)-Chlorolefin-13C6 is a stable, non-radioactive, isotopically labeled compound intended for laboratory research purposes only.[1][2][3] Proper handling and disposal are essential to ensure laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals.

Essential Safety and Handling Information

While specific toxicity data for **(Z)-Chlorolefin-13C6** is not readily available, general safety precautions for chlorinated olefins should be followed. These compounds may cause mild skin and eye irritation with prolonged contact.[4]

Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (e.g., nitrile or butyl rubber).
- Use safety glasses or goggles to prevent eye contact.[4]
- A lab coat or long-sleeved shirt and long pants should be worn to minimize skin exposure.[4]
- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any potential vapors.

Storage:

- Store in a tightly sealed container in a cool, dry place, protected from light and moisture, unless otherwise specified on the product label.[2]
- Keep away from incompatible materials.

Spill Cleanup:

- Evacuate and restrict access to the spill area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material and spill residue into a designated, labeled hazardous waste container.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Do not allow the spilled material or cleanup materials to enter sewers or waterways.[5][6]

Quantitative Data Summary

Property	Data	Reference
Isotopic Nature	Stable Isotope (Carbon-13)	[1]
Radioactivity	Non-radioactive	[1] [3]
Intended Use	Laboratory research and development only	[2]
Water Solubility	Expected to be very low (based on similar chlorinated olefins)	[4]
Acute Toxicity	Expected to be of very low acute toxicity	[4]
Potential Health Effects	May cause slight eye irritation and mild skin irritation with prolonged or repeated contact.	[4]

Disposal Protocol for (Z)-Chlorolefin-13C6

As **(Z)-Chlorolefin-13C6** is a non-radioactive, stable isotope-labeled compound, its disposal procedure is governed by its chemical properties as a chlorinated olefin.[\[1\]](#)[\[3\]](#) Disposal must comply with all local, state, and federal regulations for chemical waste.

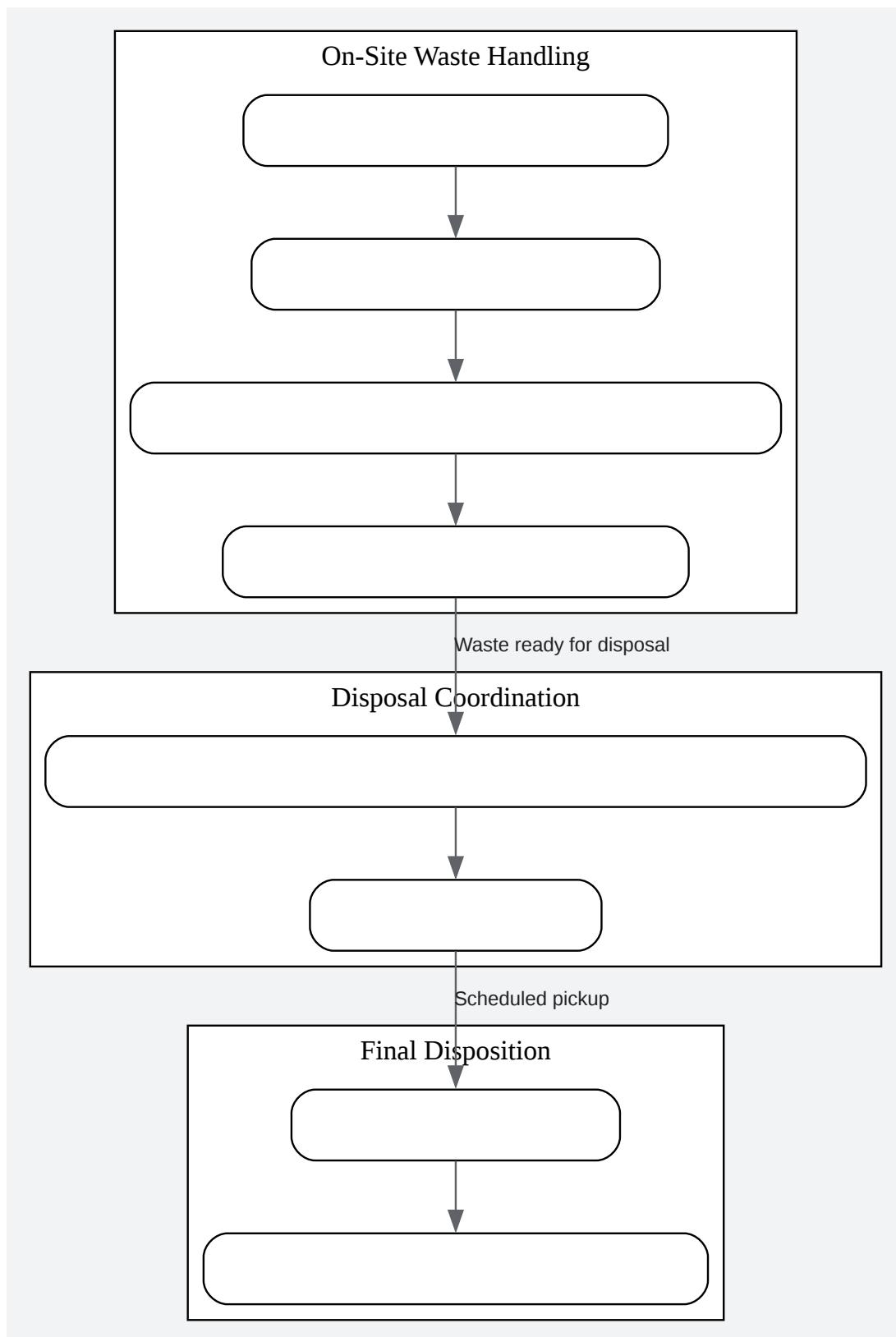
Step-by-Step Disposal Procedure:

- Waste Segregation:
 - Do not mix **(Z)-Chlorolefin-13C6** waste with other solvent wastes.[\[6\]](#) Mixing can complicate disposal and may be prohibited.
 - Collect all waste containing **(Z)-Chlorolefin-13C6**, including unused product, contaminated consumables (e.g., pipette tips, absorbent materials), and empty containers, in a designated hazardous waste container.
- Waste Container Labeling:

- Clearly label the waste container as "Hazardous Waste" and with the full chemical name: "**(Z)-Chlorolefin-13C6**".
- Indicate the approximate quantity of the waste.
- Keep the container tightly sealed and store it in a designated secondary containment area.

- Waste Disposal:
 - The preferred method for the disposal of chlorinated organic compounds is incineration by a licensed hazardous waste disposal facility.[\[6\]](#)
 - Contact your institution's Environmental Health and Safety (EH&S) department or a certified chemical waste contractor to arrange for pickup and disposal.
 - Do not dispose of **(Z)-Chlorolefin-13C6** down the drain, in regular trash, or by evaporation.[\[6\]](#)

Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **(Z)-Chlorolefin-13C6** waste.

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